

A Technical Guide to the Solubility of Acid Red 213

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Compound of Interest

Compound Name: Acid Red 213

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This technical guide provides a comprehensive overview of the solubility characteristics of **Acid Red 213** (C.I. 156751; CAS No. 12715-60-5), an azo dye. The information is intended to support research, development, and quality control activities where this dye is utilized. This document details the qualitative solubility of **Acid Red 213** in various solvents, provides a comprehensive experimental protocol for quantitative solubility determination, and includes graphical representations of the experimental workflows.

Introduction to Acid Red 213

Acid Red 213 is a red-brown powder used in the textile and leather industries for dyeing wool, silk, and polyamide fibers.[1][2] It is a metal complex azo dye.[2] Understanding its solubility is crucial for optimizing dyeing processes, formulating stable solutions, and conducting toxicological and environmental impact studies.

Solubility of Acid Red 213

Currently, specific quantitative solubility data for **Acid Red 213** in various solvents is not widely available in published literature. However, qualitative descriptions and data for similar acid dyes provide valuable insights.

Qualitative Solubility Data

The available information on the solubility of **Acid Red 213** is summarized in the table below. The dye is generally described as being soluble in water.[\[1\]](#)[\[2\]](#)

Solvent/Reagent	Observation	Reference
Water	Soluble	[1] [2]
Strong Sulfuric Acid	Purple solution, which forms a purple precipitate upon dilution.	[1] [2]
Strong Hydrochloric Acid	No change observed, even upon dilution.	[1] [2]
Nitric Acid	The dye is damaged, and more precipitation forms upon dilution.	[1] [2]
Thick Sodium Hydroxide Solution	No initial change, turning into a red solution upon dilution.	[1] [2]

Quantitative Solubility Data (Illustrative Example)

To provide a quantitative context, the solubility of a comparable acid dye, Acid Red 111, is reported to be 25 g/L in water at 90°C.[\[3\]](#) It is plausible that the solubility of **Acid Red 213** in water is within a similar order of magnitude, although empirical verification is necessary. The solubility of azo dyes is influenced by factors such as the molecular structure, the presence of solubilizing groups like sulfonic acid groups, temperature, and pH.[\[4\]](#)[\[5\]](#)

Experimental Protocol: Determination of Acid Red 213 Solubility via UV-Vis Spectrophotometry

This section outlines a detailed methodology for the quantitative determination of **Acid Red 213** solubility in a given solvent. The protocol is based on the principle of UV-Vis spectrophotometry and the Beer-Lambert law, which relates the absorbance of a solution to the concentration of the absorbing species.[\[6\]](#)[\[7\]](#)

Materials and Equipment

- **Acid Red 213** (analytical standard)
- Solvent of interest (e.g., deionized water, ethanol, methanol)
- UV-Vis Spectrophotometer
- Analytical balance
- Volumetric flasks (various sizes)
- Pipettes (various sizes)
- Centrifuge and centrifuge tubes or filtration apparatus (e.g., syringe filters)
- Magnetic stirrer and stir bars
- Temperature-controlled shaker or water bath
- Cuvettes for spectrophotometer

Experimental Workflow

The overall workflow for determining the solubility of **Acid Red 213** is depicted in the following diagram.

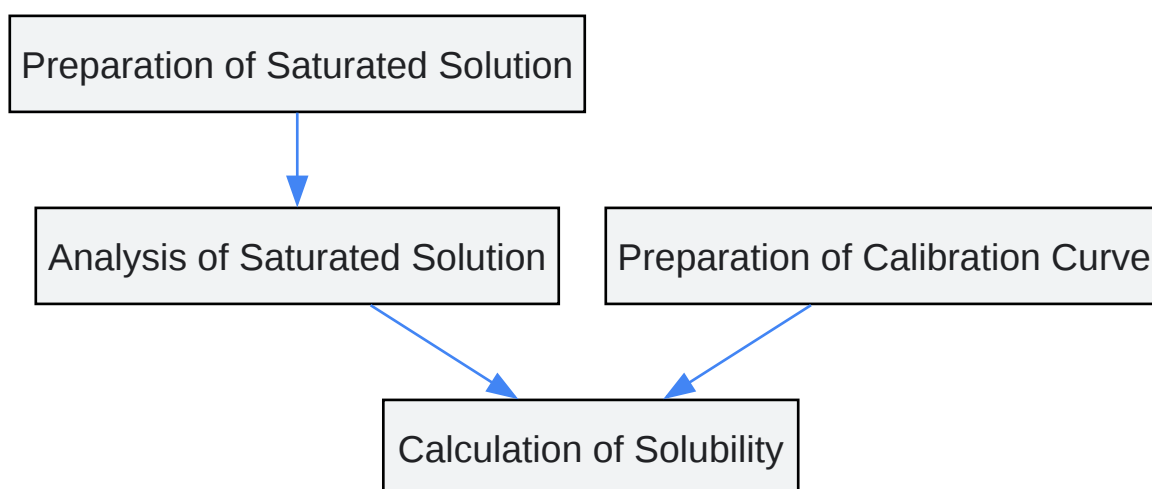


Figure 1: Overall Experimental Workflow for Solubility Determination

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Caption: Overall workflow for determining the solubility of **Acid Red 213**.

Preparation of Saturated Solution

- **Excess Solute Addition:** Add an excess amount of **Acid Red 213** to a known volume of the solvent in a sealed container (e.g., a centrifuge tube or flask). The exact amount should be sufficient to ensure that undissolved solid remains after equilibration.
- **Equilibration:** Place the container in a temperature-controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- **Phase Separation:** After equilibration, separate the undissolved solid from the saturated solution. This can be achieved by:
 - **Centrifugation:** Centrifuge the sample at a high speed to pellet the undissolved solid.
 - **Filtration:** Filter the solution using a syringe filter with a pore size that will retain the solid particles (e.g., 0.45 μm).
- **Sample Collection:** Carefully collect the clear supernatant (the saturated solution) for analysis.

Preparation of the Calibration Curve

A calibration curve is necessary to relate the absorbance measured by the spectrophotometer to the concentration of **Acid Red 213**.

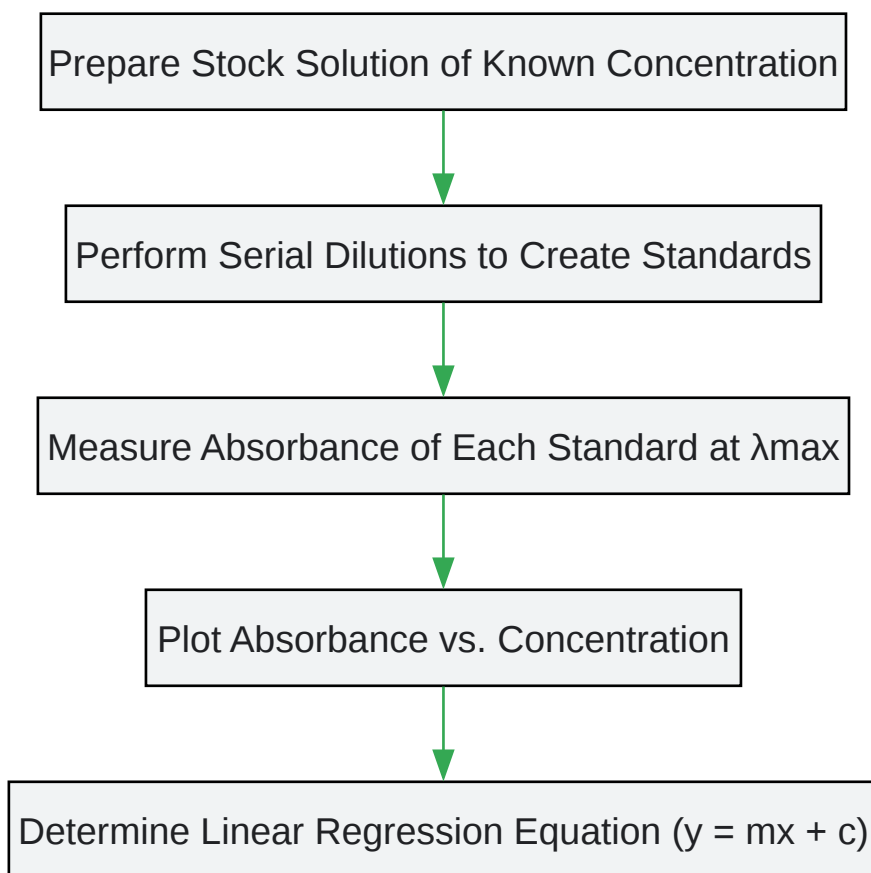


Figure 2: Workflow for Preparation of Calibration Curve

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Caption: Workflow for preparing the calibration curve for **Acid Red 213**.

- Stock Solution Preparation: Accurately weigh a known mass of **Acid Red 213** and dissolve it in a known volume of the solvent in a volumetric flask to prepare a stock solution of a high, known concentration.
- Serial Dilutions: Prepare a series of standard solutions of decreasing concentrations by performing serial dilutions of the stock solution using volumetric flasks and pipettes.
- Spectrophotometric Measurement:
 - Determine the wavelength of maximum absorbance (λ_{max}) of **Acid Red 213** by scanning the UV-Vis spectrum of one of the standard solutions.

- Measure the absorbance of each standard solution at the determined λ_{max} using the spectrophotometer. Use the pure solvent as a blank to zero the instrument.
- Plotting the Calibration Curve: Plot a graph of absorbance versus concentration for the standard solutions. The resulting plot should be linear and pass through the origin, in accordance with the Beer-Lambert law. Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$), where 'y' is the absorbance, 'x' is the concentration, 'm' is the slope (molar absorptivity if the path length is 1 cm), and 'c' is the y-intercept (which should be close to zero).

Analysis of the Saturated Solution and Solubility Calculation

- Dilution of Saturated Solution: Accurately dilute a known volume of the clear saturated solution obtained in section 3.3 to bring its absorbance within the linear range of the calibration curve.
- Absorbance Measurement: Measure the absorbance of the diluted saturated solution at λ_{max} .
- Concentration Calculation: Use the equation of the calibration curve ($y = mx + c$) to calculate the concentration of the diluted solution from its absorbance.
- Solubility Determination: Account for the dilution factor to determine the concentration of the original, undiluted saturated solution. This concentration represents the solubility of **Acid Red 213** in the solvent at the specified temperature.

Conclusion

While specific quantitative solubility data for **Acid Red 213** remains scarce in public literature, its qualitative behavior in various media is documented. For precise quantitative analysis, the detailed UV-Vis spectrophotometric method provided in this guide offers a reliable and accurate approach. This protocol, combined with the illustrative data from similar compounds, provides a solid foundation for researchers and professionals working with **Acid Red 213**. It is recommended that solubility be determined empirically for each specific solvent and temperature relevant to the intended application.

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